

The Pivotal Role of Hevein in the Proteomic Landscape of Hevea brasiliensis Latex

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A Comparative Analysis for Researchers and Drug Development Professionals

Natural rubber latex from Hevea brasiliensis is a complex cytoplasm, rich in a diverse array of proteins that govern its biosynthesis, stability, and defense mechanisms. Among these, **hevein** (Hev b 6.02) stands out as a major protein component with critical functions in latex coagulation and as a significant allergen. While direct comparative proteomic studies of latex with and without **hevein** are not readily available in current literature, this guide provides a comprehensive analysis based on existing proteomic data, highlighting the quantitative importance of **hevein** and its functional context within the latex proteome.

Quantitative Proteomic Overview of Hevea brasiliensis Latex

Proteomic analyses have revealed that the protein composition of latex is complex, with hundreds of identified proteins. These proteins are distributed among different subcellular fractions, including the rubber particles, C-serum, and lutoids. **Hevein** is a major protein found in the lutoids, which are vacuolar-like organelles.

For a detailed understanding of the relative abundance of key proteins in latex, the following table summarizes quantitative data from proteomic studies.



Protein Category	Representative Proteins	Relative Abundance	Function	Reference
Rubber Biosynthesis	Rubber elongation factor (REF)	High	Natural rubber biosynthesis	[1]
Small rubber particle protein (SRPP)	High	Natural rubber biosynthesis	[1]	
Latex Coagulation	Hevein (Hev b 6.02)	Very High (Major protein in lutoids)	Binds to rubber particles, inducing aggregation and coagulation	[2][3]
22 kDa glycoprotein	Present on rubber particle surface	Receptor for hevein-mediated aggregation	[2]	
Defense-Related	β-1,3-glucanase	Abundant	Antifungal activity	[4]
Chitinases (e.g., Hevamine)	Abundant	Antifungal and chitin-binding activity	[4]	
Allergens	Prohevein (Hev b 6.01)	High (Precursor to hevein)	Major latex allergen	[5][6]
Hev b 1	Abundant	Rubber particle protein	[7]	_
Hev b 3	Abundant	Rubber elongation factor	[7]	
Other	Patatin-like proteins	Present	Lipid metabolism, defense	[7]

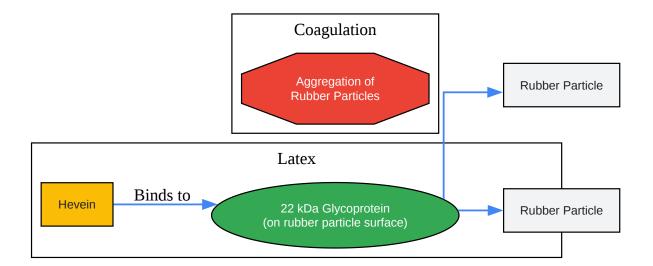


The Central Role of Hevein in Latex Coagulation

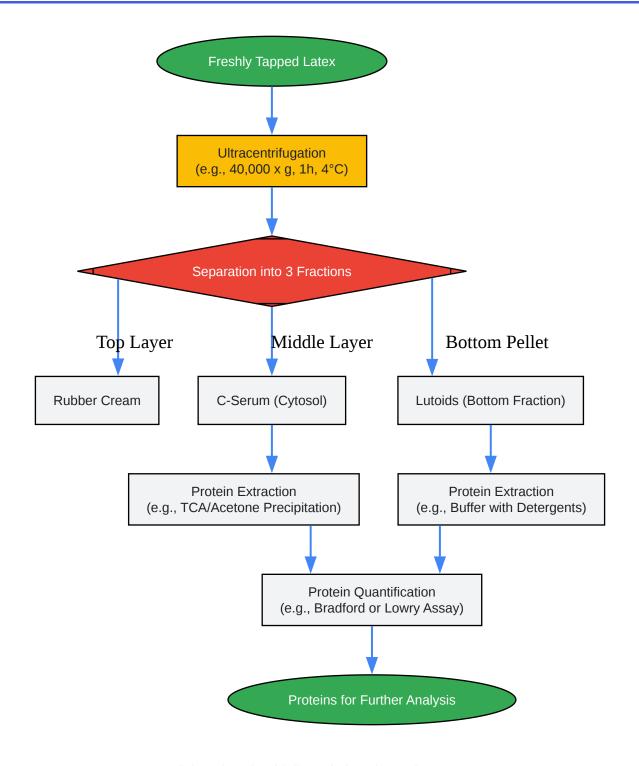
Hevein, a lectin-like protein, plays a crucial role in the coagulation of latex, a vital process for the plant's defense against wounding and pathogens.[2] The mechanism involves **hevein** binding to a specific 22 kDa glycoprotein located on the surface of rubber particles.[2] This interaction leads to the aggregation of rubber particles and subsequent coagulation of the latex. [2]

The following diagram illustrates the proposed signaling pathway for **hevein**-mediated latex coagulation.









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